

Technical Guide: Physicochemical Properties of 2-nitro-N-propylbenzenesulfonamide

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Compound of Interest

Compound Name: 2-nitro-N-propylbenzenesulfonamide

Cat. No.: B3058505

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physicochemical properties of **2-nitro-N-propylbenzenesulfonamide**, with a specific emphasis on its melting and boiling points. This document is intended to serve as a resource for professionals in research and development who require accurate physical data and standardized experimental protocols.

Core Physicochemical Data

The determination of a compound's melting and boiling points is fundamental to its characterization, providing insights into its purity, stability, and potential processing conditions. The available data for **2-nitro-N-propylbenzenesulfonamide** is summarized below.

Property	Value
Melting Point	Data not readily available in cited literature
Boiling Point	396.3 ± 44.0 °C ^[1]

Note: The significant uncertainty in the boiling point suggests it may be a predicted value.

Experimental Protocols

While specific experimental records for **2-nitro-N-propylbenzenesulfonamide** are not detailed in the available literature, the following standard methodologies are broadly applicable for the determination of melting and boiling points of sulfonamide derivatives.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Thiele tube with a high-boiling point oil like paraffin or silicone oil, or a digital melting point device)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry crystalline sample is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the closed end, aiming for a sample height of 2-3 mm.
- Measurement:
 - Thiele Tube Method: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is immersed in the oil bath of a Thiele tube. The apparatus is heated slowly, with constant stirring, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.

- Digital Apparatus: The capillary tube is placed in the heating block of a digital melting point apparatus. The heating rate is programmed, and the sample is observed through a magnified viewing port.
- Data Recording: The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. This property is highly dependent on the atmospheric pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath)
- Beaker

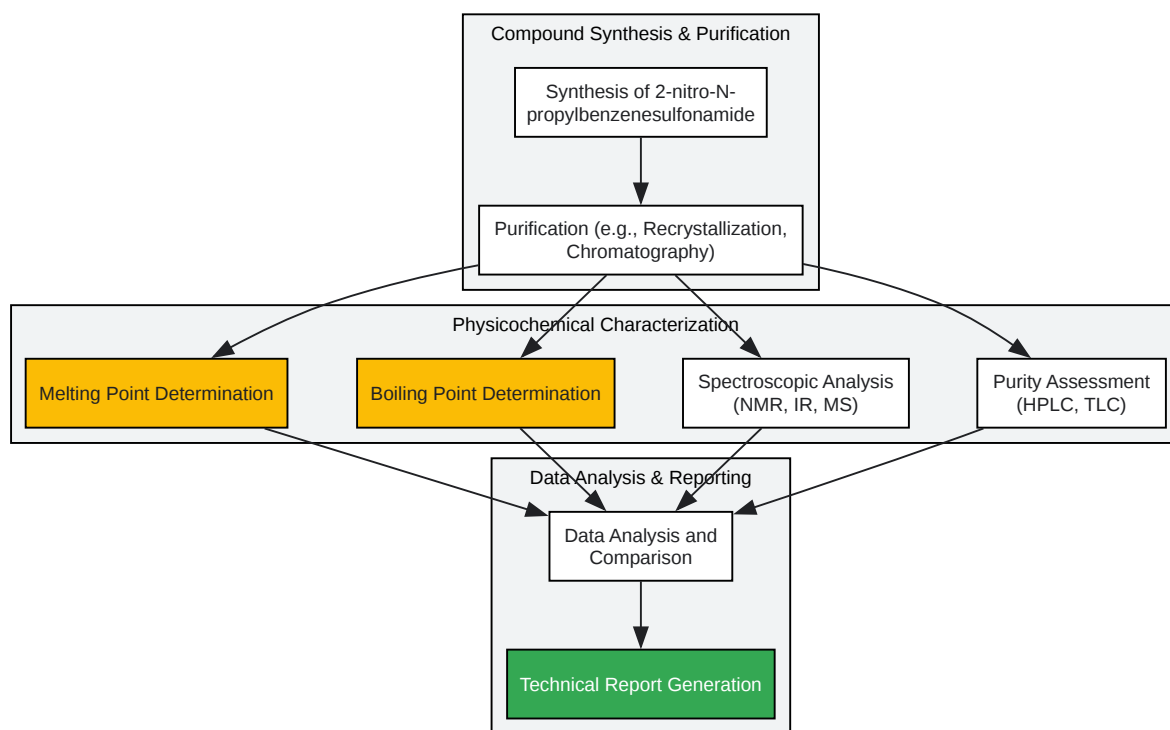
Procedure:

- Sample Preparation: Approximately 0.5 mL of the liquid sample is placed into a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
- Heating: The test tube is attached to a thermometer and immersed in a heating bath. The bath is heated gradually.

- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is continued until the bubbling is continuous.
- **Cooling and Measurement:** The heat source is removed, and the bath is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to enter the capillary tube.

Workflow Visualization

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical compound, such as **2-nitro-N-propylbenzenesulfonamide**.



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Caption: Workflow for Compound Characterization.

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References

- 1. 2-Nitro-N-n-propylbenzenesulfonamide | 89840-63-1 [amp.chemicalbook.com]
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